

# physical properties of pseudoionone (boiling point, solubility)

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## Compound of Interest

Compound Name: Pseudoionone

Cat. No.: B086502

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## A Technical Guide to the Physical Properties of Pseudoionone

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of key chemical compounds is paramount. This guide provides an in-depth look at the physical properties of **pseudoionone**, a terpene ketone of interest in various chemical syntheses.

### Core Physical Properties of Pseudoionone

**Pseudoionone** is a pale-yellow liquid at room temperature.<sup>[1]</sup> A summary of its key physical properties, including boiling point and solubility, is presented in the table below.

Physical Property	Value	Conditions
Boiling Point	265.4 °C	Atmospheric Pressure
143.00 to 145.00 °C	12.00 mm Hg <sup>[2][3]</sup>	
114.00 to 116.00 °C	2.00 mm Hg <sup>[1][2][4]</sup>	
Water Solubility	97 mg/L	25 °C <sup>[1]</sup>
Solubility in Organic Solvents	Soluble	Alcohol, Ether <sup>[1][5]</sup>

## Experimental Determination of Physical Properties

The following section outlines the general experimental protocols that can be employed to determine the boiling point and solubility of a compound such as **pseudoionone**.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a compound like **pseudoionone**, which has a high boiling point at atmospheric pressure, vacuum distillation is often employed to determine the boiling point at reduced pressures. This prevents potential decomposition of the compound at high temperatures.

A common laboratory method for determining the boiling point is the distillation method.<sup>[6][7]</sup> In this procedure, the liquid is heated in a distillation flask connected to a condenser. A thermometer is placed in the vapor path to measure the temperature of the vapor that is in equilibrium with the boiling liquid. The temperature that remains constant during the distillation of the bulk of the liquid is recorded as the boiling point. It is crucial to also record the atmospheric pressure at which the measurement is taken, as boiling point is pressure-dependent.<sup>[6]</sup> For high-boiling liquids, a Thiele tube apparatus can also be used for a micro-scale determination.<sup>[6]</sup>

### Solubility Determination

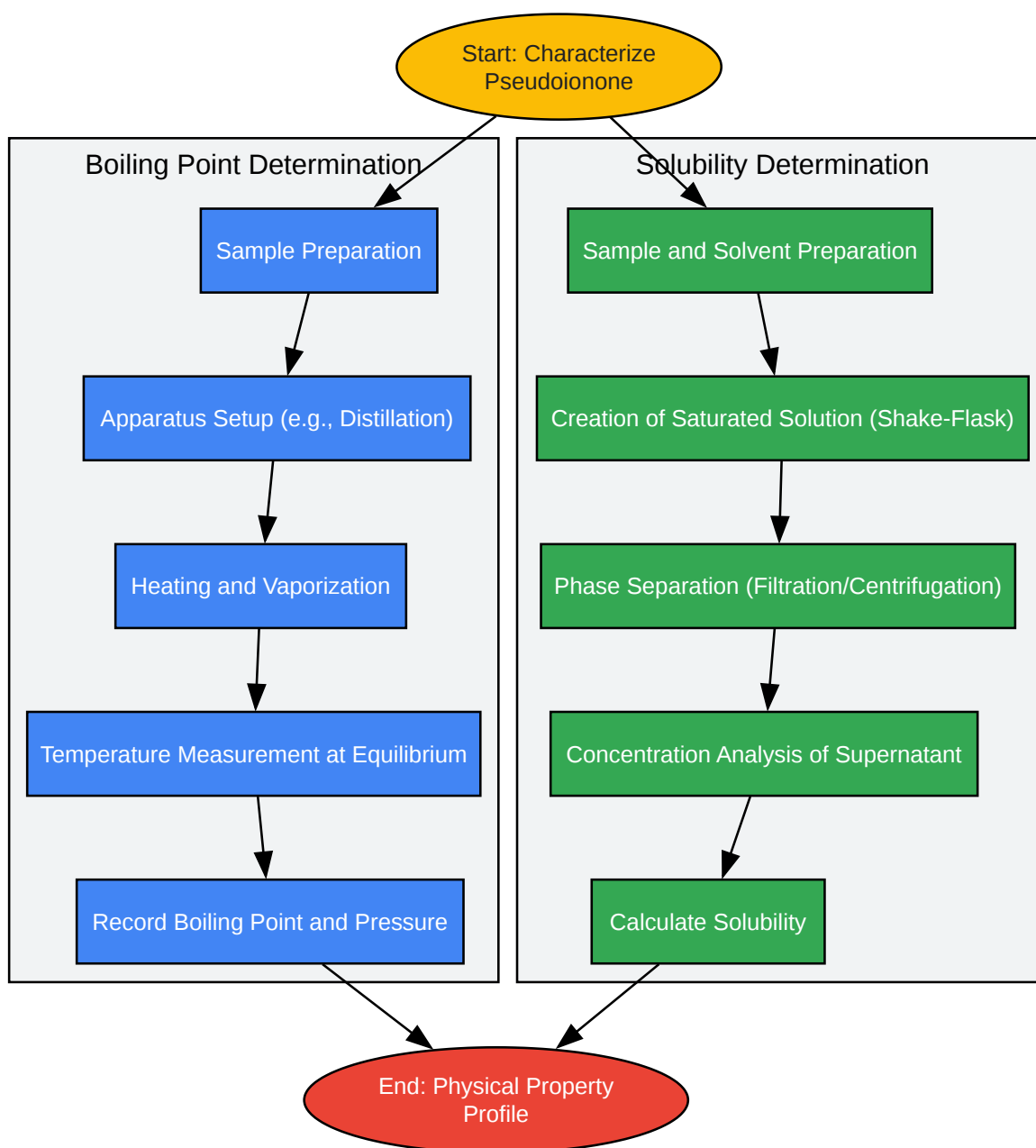
Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature to form a saturated solution.

For determining the solubility of **pseudoionone** in water, a shake-flask method is commonly used.<sup>[8]</sup> In this method, an excess amount of **pseudoionone** is added to a known volume of water in a flask. The flask is then agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached. After this period, the mixture is allowed to stand, and the undissolved portion is separated from the saturated solution by filtration or centrifugation. The concentration of **pseudoionone** in the clear saturated solution is then determined using an appropriate analytical technique, such as UV-Vis spectroscopy, gas chromatography (GC), or high-performance liquid chromatography (HPLC).

To determine the solubility in organic solvents like alcohol and ether, a similar procedure is followed. A known amount of the solvent is saturated with **pseudoionone**, and the concentration of the dissolved solute is measured. For highly soluble substances, a simple visual observation of miscibility at different ratios can provide a qualitative assessment of solubility.

## Workflow for Physical Property Determination

The logical flow for experimentally determining the key physical properties of a chemical substance is outlined in the diagram below.



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Figure 1: Workflow for determining the physical properties of **pseudoionone**.

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- To cite this document: BenchChem. [physical properties of pseudoionone (boiling point, solubility)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086502#physical-properties-of-pseudoionone-boiling-point-solubility]

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